

Dodecyl Ether in Organic Synthesis: Applications and Protocols

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Compound of Interest

Compound Name: Dodecyl ether

Cat. No.: B1582836

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Introduction

Di-n-**dodecyl ether** (also known as dilauryl ether) is a long-chain symmetrical ether. While ethers are broadly recognized as excellent and relatively inert solvents for a wide range of organic reactions, their role as active reagents is more nuanced. Long-chain ethers like **dodecyl ether** are generally insoluble in water. This application note explores the utility of **dodecyl ether** as a reagent in specific organic transformations, moving beyond its conventional role as a solvent. The reactivity of the ether linkage, particularly its cleavage under acidic conditions, allows for the use of **dodecyl ether** as a precursor for other functionalized long-chain alkanes.

Physicochemical Properties of Di-n-dodecyl Ether

A summary of the key physical and chemical properties of di-n-**dodecyl ether** is provided in the table below.

Property	Value
Molecular Formula	C ₂₄ H ₅₀ O
Molecular Weight	354.65 g/mol
Melting Point	32°C
Boiling Point	190°C at 4 mmHg
Density	0.822 g/cm ³
Appearance	Not specified, likely a solid or waxy solid at room temperature
Solubility	Insoluble in water

(Data sourced from LookChem)

Application Notes

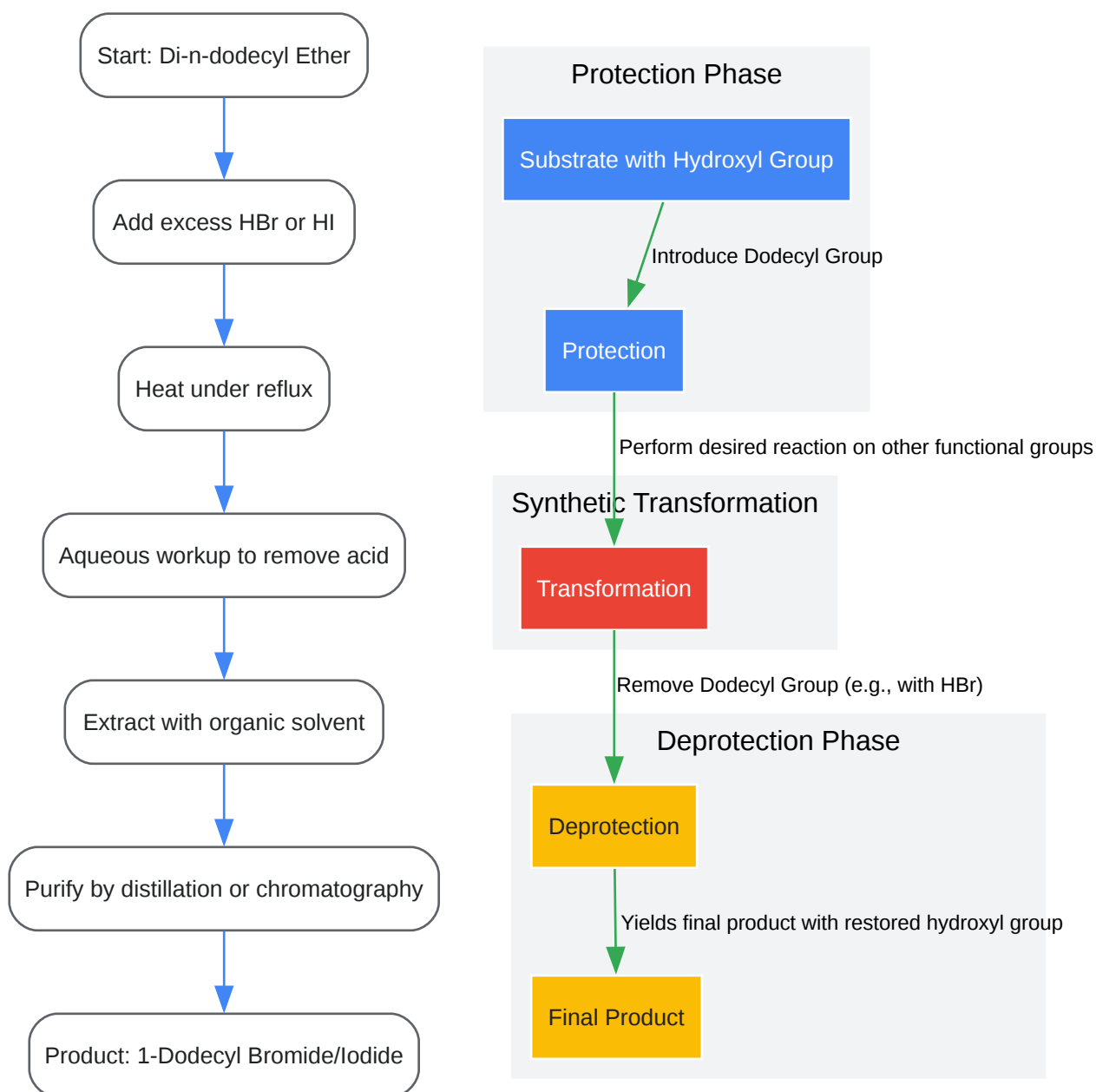
Synthesis of 1-Dodecyl Halides via Acid-Catalyzed Cleavage

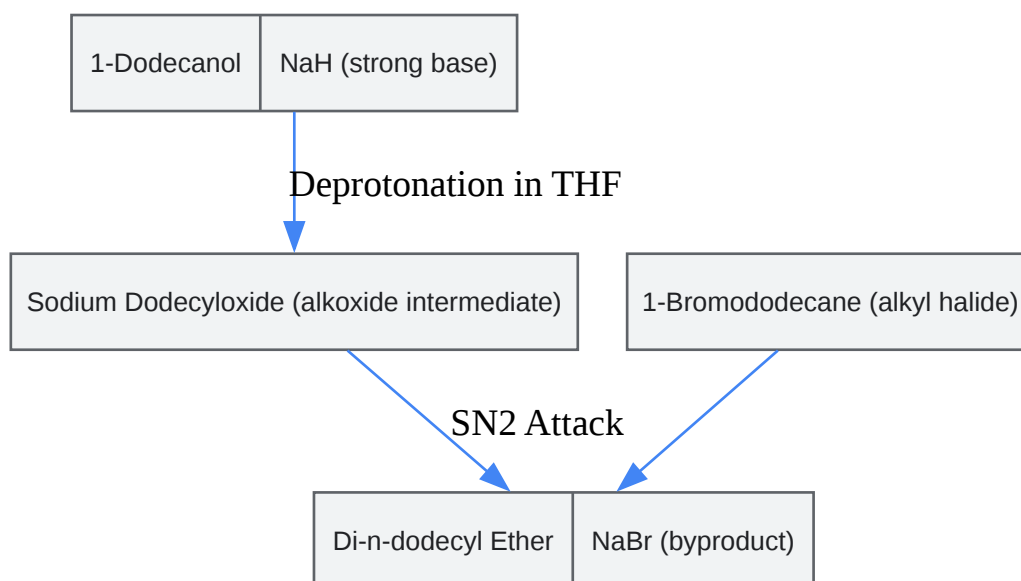
Ethers are generally stable compounds but can undergo cleavage in the presence of strong acids, such as hydrobromic acid (HBr) and hydroiodic acid (HI). This reaction proceeds via a nucleophilic substitution mechanism (either S_N1 or S_N2 depending on the structure of the ether) and serves as a method to convert ethers into alcohols and alkyl halides. In the case of a symmetrical ether like di-n-**dodecyl ether**, the reaction with excess strong acid will yield two equivalents of the corresponding 1-dodecyl halide.

This transformation is particularly useful for introducing a halogen at the end of a long alkyl chain, which can then be used in subsequent nucleophilic substitution or organometallic reactions.

Reaction Scheme: $R-O-R + 2HX \rightarrow 2RX + H_2O$ (Where R = n-dodecyl, X = Br or I)

A general workflow for this process is outlined in the diagram below.





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